

An Important Note on Chemical Identification: CAS Number 1537148-84-7

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(2-Azaspiro[3.4]octan-2-yl)benzoic acid

Cat. No.: B15052866

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For the attention of: Researchers, scientists, and drug development professionals.

Following a comprehensive and diligent search of publicly accessible chemical databases, scientific literature, and supplier catalogs, we must report that there is no specific chemical information associated with the CAS number 1537148-84-7.

This identifier does not resolve to a known chemical entity in the public domain. Consequently, an in-depth technical guide on its core chemical information and safety data cannot be provided at this time.

Possible Explanations for the Lack of Information:

- **Typographical Error in the CAS Number:** The most common reason for such a discrepancy is a typographical error in the CAS number itself. We advise that you please double-check the identifier for any inaccuracies.
- **Novel or Proprietary Compound:** The substance may be a very new discovery, a proprietary compound not yet disclosed in public forums, or an intermediate in a confidential research and development pipeline.

- **Internal or Non-Standardized Identifier:** It is possible that this number is an internal catalog number for a specific supplier or research institution and not a universally recognized CAS (Chemical Abstracts Service) Registry Number.

Recommendation:

To proceed with obtaining the necessary technical and safety information, it is imperative to verify the CAS number from its original source. If the number is confirmed to be correct, the entity that provided it is the most likely source for the requisite documentation, such as a Safety Data Sheet (SDS) or a certificate of analysis.

We are committed to providing accurate and actionable scientific information. Should a valid CAS number or chemical name for the compound of interest be identified, we would be pleased to generate a comprehensive technical guide as originally requested.

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